

Biotin-PEG7-Maleimide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Biotin-PEG7-Maleimide*

Cat. No.: *B12369226*

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CAS Number: 1898221-65-2

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the use of **Biotin-PEG7-Maleimide**. This heterobifunctional crosslinker is a valuable tool in bioconjugation, enabling the specific attachment of biotin to proteins, peptides, and other molecules containing free sulfhydryl groups.

Core Concepts and Applications

Biotin-PEG7-Maleimide is a molecule composed of three key functional components: a biotin moiety, a polyethylene glycol (PEG) spacer with seven ethylene glycol units, and a maleimide group.^{[1][2]} This unique structure provides several advantages in bioconjugation and related applications.

The biotin group exhibits an exceptionally high and specific affinity for avidin and streptavidin proteins. This strong interaction is widely exploited for the detection, purification, and immobilization of biotinylated molecules.

The polyethylene glycol (PEG) spacer is a hydrophilic chain that enhances the water solubility of the reagent and the resulting conjugate.[2] This property is particularly beneficial for preventing the aggregation of labeled proteins in solution.[2] The PEG spacer also provides a flexible arm that minimizes steric hindrance, allowing for efficient binding of the biotin moiety to avidin or streptavidin.

The maleimide group is a thiol-reactive functional group that specifically and efficiently reacts with free sulfhydryl (-SH) groups, typically found in cysteine residues of proteins.[3][4][5] This reaction, a Michael addition, forms a stable thioether bond, covalently linking the biotin-PEG7 moiety to the target molecule.[3][4][5] The optimal pH range for this reaction is between 6.5 and 7.5.[3][4][5]

Key Applications:

- **Protein and Peptide Labeling:** **Biotin-PEG7-Maleimide** is extensively used to biotinylate proteins and peptides at specific cysteine residues for subsequent detection with streptavidin-conjugated reporters (e.g., enzymes, fluorophores) in techniques like Western blotting, ELISA, and flow cytometry.
- **Antibody-Drug Conjugates (ADCs):** This linker is employed in the development of ADCs, where a cytotoxic drug can be attached to a monoclonal antibody via the maleimide group, enabling targeted drug delivery to cancer cells.[6][7][8][9]
- **PEGylation:** The PEG spacer can improve the pharmacokinetic properties of therapeutic proteins and peptides by increasing their solubility, stability, and in vivo half-life.[9]
- **Immobilization and Purification:** Biotinylated molecules can be readily immobilized on streptavidin-coated surfaces for various analytical and preparative applications, including affinity chromatography and surface plasmon resonance (SPR).

Technical Data

The following tables summarize the key quantitative data for **Biotin-PEG7-Maleimide**.

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	1898221-65-2	[3]
Molecular Formula	C ₃₃ H ₅₅ N ₅ O ₁₂ S	[3]
Molecular Weight	745.89 g/mol	[4]
Appearance	Solid	[6]
Color	Colorless to off-white	[6]
Purity	>95%	[2]

Table 2: Solubility and Storage

Property	Recommendation	Reference(s)
Solubility	Soluble in water, DMSO, DMF	[1]
Storage Conditions	Store at -20°C, keep in a dry and dark place.	[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month.	[6]

Experimental Protocols

This section provides a detailed methodology for a common application of **Biotin-PEG7-Maleimide**: the biotinylation of an antibody.

Antibody Biotinylation Protocol

This protocol is a general guideline and may require optimization for specific antibodies and applications.

Materials:

- Purified antibody (IgG) in a thiol-free buffer (e.g., PBS, pH 7.2-7.4)

- **Biotin-PEG7-Maleimide**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reducing agent (optional): Tris(2-carboxyethyl)phosphine (TCEP)
- Desalting column (e.g., Sephadex G-25)
- Reaction buffer: Phosphate-buffered saline (PBS), pH 7.2-7.4

Procedure:

- Antibody Preparation:
 - Dissolve the antibody in the reaction buffer at a concentration of 1-10 mg/mL.[\[10\]](#)
 - If the antibody's cysteine residues are involved in disulfide bonds and need to be labeled, a reduction step is necessary. Add a 10-fold molar excess of TCEP to the antibody solution and incubate for 30 minutes at room temperature.[\[11\]](#) Note: Dithiothreitol (DTT) can also be used, but it must be removed before adding the maleimide reagent.
- Preparation of **Biotin-PEG7-Maleimide** Stock Solution:
 - Prepare a 10 mM stock solution of **Biotin-PEG7-Maleimide** in anhydrous DMSO or DMF. [\[11\]](#) For example, dissolve 7.46 mg of the reagent in 1 mL of DMSO.
- Biotinylation Reaction:
 - Add a 10- to 20-fold molar excess of the **Biotin-PEG7-Maleimide** stock solution to the antibody solution.[\[12\]](#)
 - Gently mix and incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C.[\[12\]](#)
- Purification of the Biotinylated Antibody:
 - Remove the excess, unreacted **Biotin-PEG7-Maleimide** using a desalting column (e.g., Sephadex G-25) equilibrated with the desired storage buffer (e.g., PBS).[\[10\]](#)

- Collect the fractions containing the biotinylated antibody. The protein-containing fractions can be identified by measuring the absorbance at 280 nm.
- Storage:
 - Store the purified biotinylated antibody at 4°C for short-term storage or at -20°C or -80°C for long-term storage. The addition of a carrier protein like BSA (0.1%) and a preservative like sodium azide (0.02%) can improve stability.

Visualizations

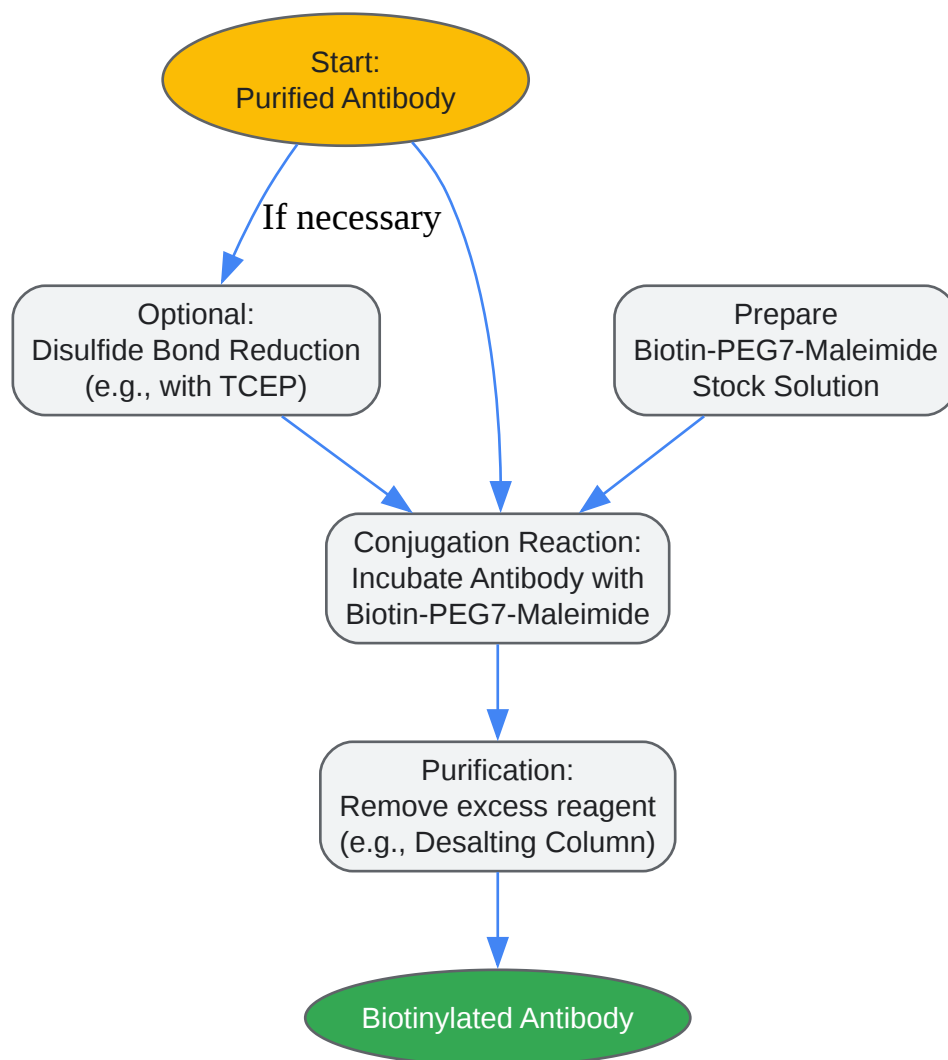
Thiol-Maleimide Reaction Mechanism

The following diagram illustrates the chemical reaction between the maleimide group of **Biotin-PEG7-Maleimide** and a thiol group from a cysteine residue.

Caption: Covalent bond formation between a thiol and a maleimide.

Experimental Workflow for Antibody Biotinylation

This diagram outlines the key steps in the experimental protocol for labeling an antibody with **Biotin-PEG7-Maleimide**.



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Caption: Workflow for antibody biotinylation using **Biotin-PEG7-Maleimide**.

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